

An In-depth Technical Guide to 1,4-Dimethoxybutane

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Compound of Interest

Compound Name: 1,4-Dimethoxybutane

Cat. No.: B078858

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical information on **1,4-Dimethoxybutane**, a versatile diether used in various scientific applications. It serves as a valuable reagent in organic synthesis, acting as both a solvent and a synthetic intermediate.

Core Molecular Information

1,4-Dimethoxybutane is an organic compound featuring a butane backbone with methoxy groups at positions 1 and 4.^[1] Its structure allows it to act as a bidentate ligand in coordination chemistry and as a protected form of 1,4-butanediol in synthetic chemistry.^[2]

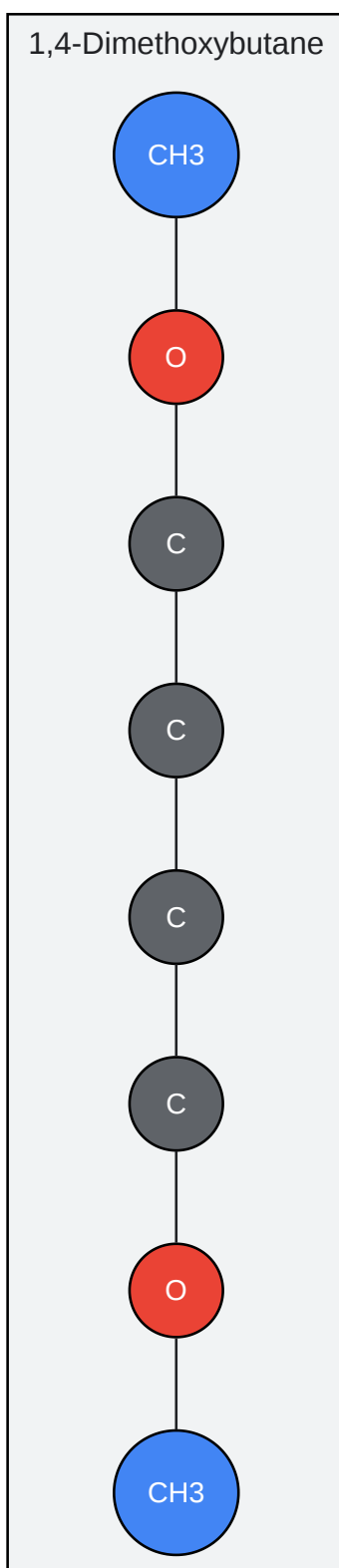
Quantitative Molecular Data

The fundamental molecular properties of **1,4-Dimethoxybutane** are summarized in the table below.

Property	Value	Source
Molecular Formula	C6H14O2	^[1] ^[3] ^[4]
Molecular Weight	118.17 g/mol	^[1]
CAS Number	13179-96-9	^[1] ^[3]

Chemical Structure

The structural formula of **1,4-Dimethoxybutane** is $\text{CH}_3\text{O}(\text{CH}_2)_4\text{OCH}_3$.^{[1][4]} This linear diether structure is key to its chemical properties and applications.



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Caption: Chemical structure of **1,4-Dimethoxybutane**.

Applications in Research

1,4-Dimethoxybutane is utilized across various scientific fields:

- Chemistry: It serves as an intermediate in the synthesis of more complex organic molecules, including methyl ethers and in the cyclization of ω,ω' -dimethoxyalkanes.[2][3][5][6]
- Biology: The compound is used in the study of metabolic pathways and enzyme reactions.[2]
- Medicine: It is investigated for its potential use in drug delivery systems.[2]
- Industry: This compound is employed as a solvent and in the production of polymers and resins.[2]

Due to its simple chemical nature, there are no complex signaling pathways directly associated with **1,4-Dimethoxybutane**. Its utility lies in its role as a building block and solvent in chemical synthesis. No complex experimental workflows are specifically detailed for this compound in the provided context, as its use is standard to organic synthesis protocols.

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